

# physicochemical properties of N-(3-Methoxybenzyl)oleamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N*-(3-Methoxybenzyl)oleamide

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An In-depth Technical Guide to the Physicochemical Properties of **N-(3-Methoxybenzyl)oleamide**

## Abstract

**N-(3-Methoxybenzyl)oleamide**, also known as MAC 18:1, is a member of the macamide family of compounds, which are naturally occurring lipid mediators found in the Peruvian plant *Lepidium meyenii* (maca).[1][2] Structurally similar to the endogenous cannabinoid anandamide, **N-(3-Methoxybenzyl)oleamide** has garnered significant interest within the scientific community for its potential neuroprotective and anticonvulsant properties.[3][4] This technical guide provides a comprehensive overview of the physicochemical properties of **N-(3-Methoxybenzyl)oleamide**, detailed experimental protocols for its synthesis and characterization, and an examination of its biological activity, focusing on its role as an inhibitor of Fatty Acid Amide Hydrolase (FAAH). This document is intended for researchers, scientists, and professionals in the field of drug development.

## Physicochemical Properties

**N-(3-Methoxybenzyl)oleamide** is a lipophilic molecule characterized by a long-chain fatty acid (oleic acid) linked to a methoxy-substituted benzyl group via an amide bond.[3] Its physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>26</sub> H <sub>43</sub> NO <sub>2</sub>	[2][5][6][7][8][9]
Molecular Weight	401.63 g/mol	[2][5][6][7][8]
CAS Number	883715-21-7	[5][7]
Appearance	Colorless to light yellow liquid/oil	[5][8]
Purity	Typically ≥97-99% (by HPLC/LCMS)	[2][5][6][8]
IUPAC Name	(9Z)-N-[(3-methoxyphenyl)methyl]octadec-9-enamide	[5][7]
InChI Key	ZMKZIKHBSPDWEF-KHPPLWFESA-N	
Solubility	Soluble in organic solvents such as DMSO and PEG300. [1] Out-of-range values of logP, logD, and logS suggest greater solubility in non-polar environments.[3]	
Storage Conditions	Store at 2-8°C, protected from light.[6] For long-term storage in solvent, -80°C for 6 months or -20°C for 1 month is recommended.[1][5]	

## Experimental Protocols

### Synthesis of N-(3-Methoxybenzyl)oleamide

A general method for the synthesis of **N-(3-Methoxybenzyl)oleamide** involves the amidation of oleic acid or its derivatives with 3-methoxybenzylamine. The following protocol is adapted from a similar synthesis of N-[2-(4-methoxyphenyl)ethyl]oleamide.[10]

#### Materials:

- Oleoyl chloride (or oleic acid with a coupling agent like DCC)
- 3-methoxybenzylamine
- Anhydrous solvent (e.g., dichloromethane, THF)
- Triethylamine or other non-nucleophilic base
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

#### Procedure:

- Dissolve oleoyl chloride in anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- In a separate flask, dissolve 3-methoxybenzylamine and triethylamine in anhydrous dichloromethane.
- Slowly add the oleoyl chloride solution to the amine solution at 0°C with constant stirring.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, wash the reaction mixture sequentially with a dilute acid solution (e.g., 1M HCl), a saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield pure **N-(3-Methoxybenzyl)oleamide**.

## Characterization

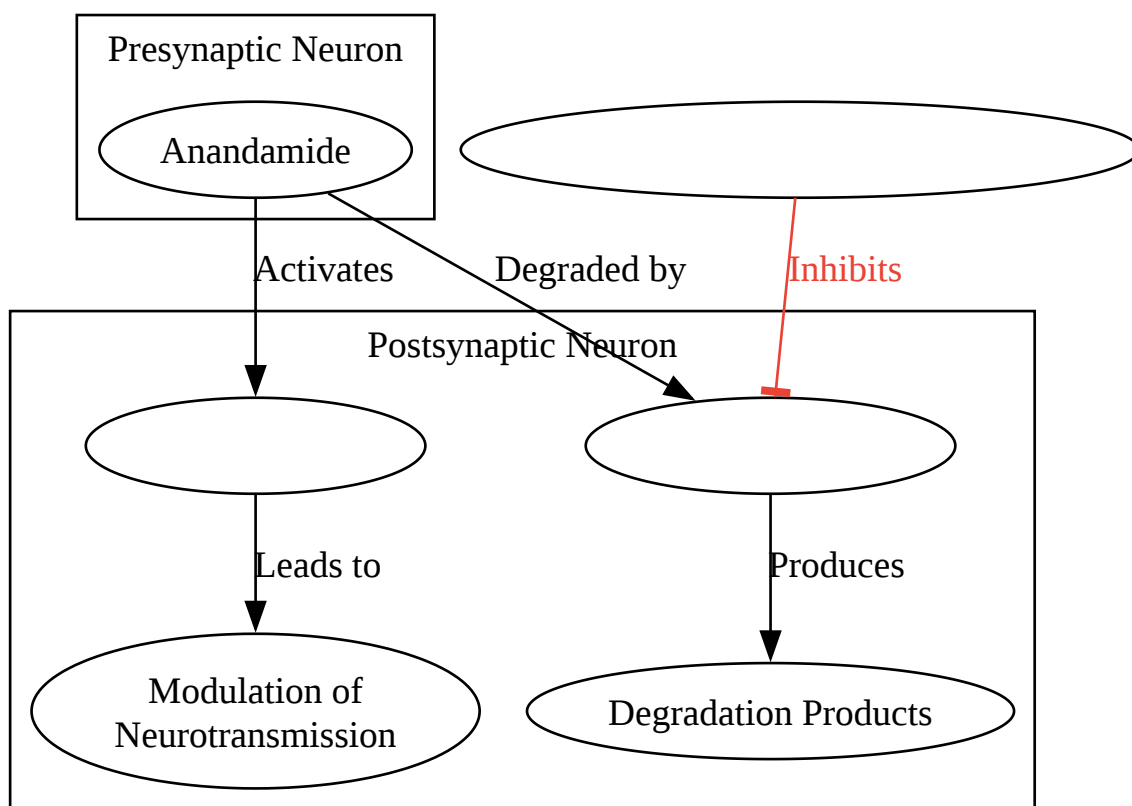
The identity and purity of the synthesized **N-(3-Methoxybenzyl)oleamide** are confirmed using standard analytical techniques.

- High-Performance Liquid Chromatography (HPLC): Purity is assessed by HPLC, often showing a purity of 99% or higher.[\[6\]](#)[\[8\]](#)
- Liquid Chromatography-Mass Spectrometry (LCMS): Confirms the molecular weight of the compound.[\[5\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra are used to confirm the chemical structure, ensuring consistency with the expected arrangement of protons and carbons.[\[5\]](#)[\[8\]](#)

## Biological Activity and Signaling Pathway

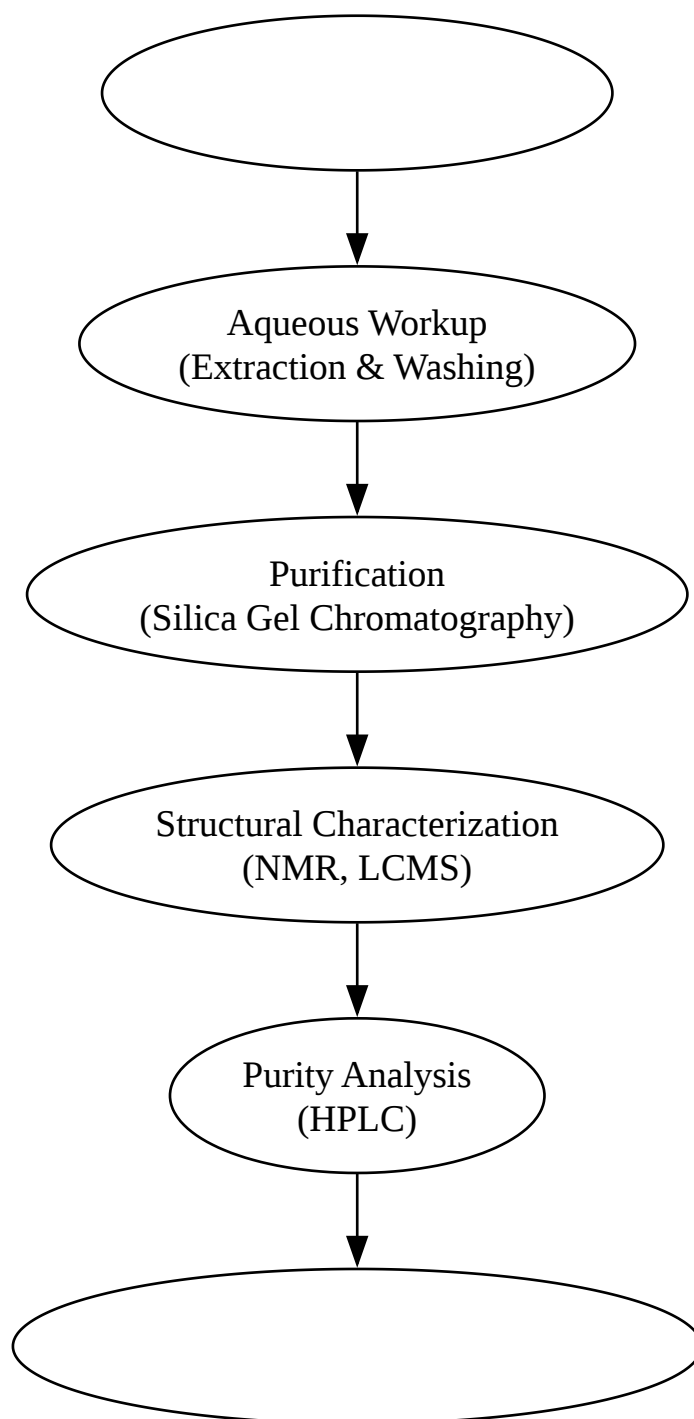
**N-(3-Methoxybenzyl)oleamide** is recognized for its activity within the endocannabinoid system.[\[3\]](#)[\[4\]](#) Its primary mechanism of action is the inhibition of Fatty Acid Amide Hydrolase (FAAH), the enzyme responsible for the degradation of the endogenous cannabinoid anandamide.[\[3\]](#)[\[4\]](#)[\[11\]](#)

By inhibiting FAAH, **N-(3-Methoxybenzyl)oleamide** increases the synaptic levels of anandamide, which can then exert its neuroprotective, analgesic, and anti-inflammatory effects through activation of cannabinoid receptors (CB1 and CB2).[\[3\]](#)[\[11\]](#) This mechanism is believed to underlie the observed anticonvulsant effects of this macamide in preclinical studies.[\[3\]](#)[\[4\]](#)



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The workflow for the synthesis, purification, and analysis of **N-(3-Methoxybenzyl)oleamide** is a systematic process to ensure the desired compound is produced with high purity and its biological activity is confirmed.



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## Conclusion

**N-(3-Methoxybenzyl)oleamide** is a promising bioactive lipid with well-defined physicochemical properties. Its ability to inhibit the FAAH enzyme highlights its therapeutic potential, particularly in the context of neurological disorders such as epilepsy.[3][4] The experimental protocols

outlined in this guide provide a framework for the synthesis and characterization of this compound, facilitating further research into its pharmacological effects and potential applications in drug development. The continued investigation of **N-(3-Methoxybenzyl)oleamide** and other macamides is crucial for unlocking their full therapeutic value.

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- To cite this document: BenchChem. [physicochemical properties of N-(3-Methoxybenzyl)oleamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8210887#physicochemical-properties-of-n-3-methoxybenzyl-oleamide]

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